

Commercial Suppliers of High-Purity 1,5-Dibromopentane-d10: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Dibromopentane-d10

Cat. No.: B15140215

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For researchers, scientists, and professionals in drug development, sourcing high-purity deuterated compounds is a critical step in ensuring the accuracy and reliability of experimental outcomes. **1,5-Dibromopentane-d10**, a deuterated analog of 1,5-dibromopentane, serves as a valuable building block in organic synthesis and a stable isotope-labeled internal standard for mass spectrometry-based applications. This technical guide provides an in-depth overview of commercial suppliers offering high-purity **1,5-Dibromopentane-d10**, along with relevant technical data to aid in procurement decisions.

Supplier and Product Overview

Several reputable chemical suppliers specialize in the provision of high-purity deuterated compounds for research and development purposes. The following table summarizes the key quantitative information for **1,5-Dibromopentane-d10** available from prominent commercial suppliers.

Supplier	CAS Number	Molecular Weight	Isotopic Enrichment	Purity	Available Quantities
MedChemExpress	1219802-90-0	240.00	Not specified	Not specified	Inquire for details
Clinivex	1219802-90-0	240.00	99 atom % D[1]	Not specified	0.1 g, 0.25 g[1]
Pharmaffiliates	1219802-90-0	240.00	Not specified	High Purity	Inquire for details[2]
CymitQuimica (distributor for Toronto Research Chemicals)	1219802-90-0	Not specified	Not specified	Not specified	Inquire for details[3]

Experimental Protocols

While specific experimental protocols for the direct use of **1,5-Dibromopentane-d10** are often application-dependent and developed in-house by research laboratories, general methodologies for the application of deuterated compounds in drug development are well-established.

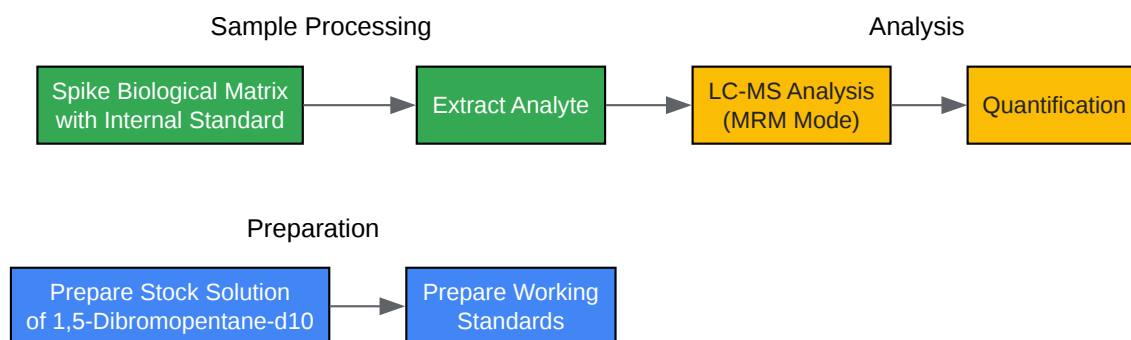
A common application of deuterated compounds like **1,5-Dibromopentane-d10** is in pharmacokinetic studies using liquid chromatography-mass spectrometry (LC-MS). In such studies, the deuterated compound is used as an internal standard. The following is a generalized workflow:

- **Standard Preparation:** A stock solution of **1,5-Dibromopentane-d10** is prepared in a suitable organic solvent (e.g., methanol, acetonitrile). A series of working standards are then prepared by serial dilution.
- **Sample Preparation:** The biological matrix (e.g., plasma, urine, tissue homogenate) is spiked with a known concentration of the **1,5-Dibromopentane-d10** internal standard. The analyte of interest (the non-deuterated counterpart) is then extracted using an appropriate method such as protein precipitation, liquid-liquid extraction, or solid-phase extraction.

- **LC-MS Analysis:** The extracted sample is injected into an LC-MS system. The chromatographic conditions are optimized to separate the analyte from other matrix components. The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to selectively detect the parent and daughter ions of both the analyte and the deuterated internal standard.
- **Quantification:** The peak area ratio of the analyte to the internal standard is calculated and plotted against the concentration of the analyte in the calibration standards to generate a calibration curve. The concentration of the analyte in the unknown samples is then determined from this curve.

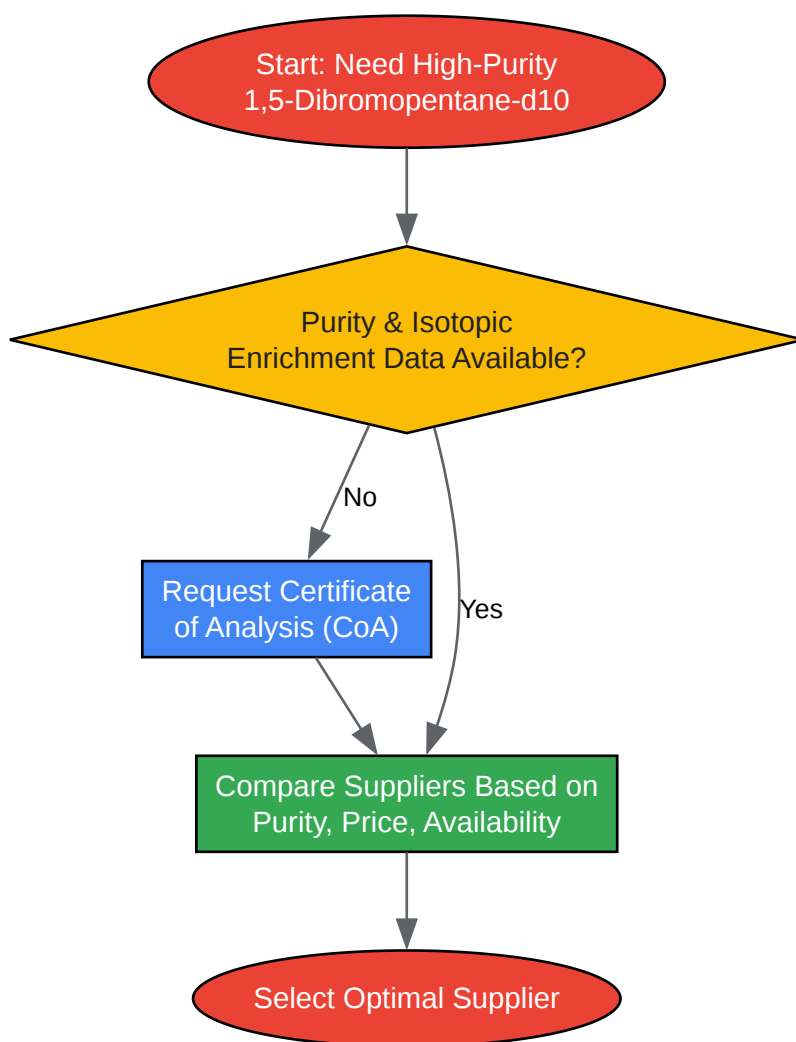
Visualizing Workflows and Relationships

To further illustrate the application and sourcing of deuterated compounds, the following diagrams, generated using the DOT language, depict a typical experimental workflow and a decision-making process for supplier selection.



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A typical experimental workflow for using a deuterated internal standard.



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Decision tree for selecting a commercial supplier.

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References

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